

A Technical Guide to Commercial Sourcing and Application of Modafinil Acid Sulfone-d5

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Compound of Interest

Compound Name: Modafinil acid sulfone-d5

Cat. No.: B12423286

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the commercial availability and potential applications of **Modafinil acid sulfone-d5**, a deuterated metabolite of Modafinil. This document is intended to serve as a resource for researchers in pharmacology, toxicology, and analytical chemistry who require a stable isotope-labeled internal standard for the quantitative analysis of Modafinil and its metabolites.

Introduction

Modafinil is a wakefulness-promoting agent used in the treatment of narcolepsy and other sleep disorders.[1] Its metabolism in humans is complex, leading to the formation of two primary circulating metabolites: modafinil acid and modafinil sulfone.[2] Modafinil acid sulfone is a further oxidized product. For pharmacokinetic, toxicokinetic, and drug metabolism studies, stable isotope-labeled internal standards are crucial for achieving accurate and precise quantification of analytes in biological matrices using mass spectrometry. **Modafinil acid sulfone-d5** is the deuterium-labeled form of Modafinil acid sulfone, designed for use as an internal standard in such assays.[3][4]

Commercial Suppliers and Product Specifications

Several specialized chemical suppliers offer **Modafinil acid sulfone-d5** for research purposes. The following table summarizes the key quantitative data for the products offered by prominent

vendors. It is important for researchers to verify the certificate of analysis for lot-specific information.

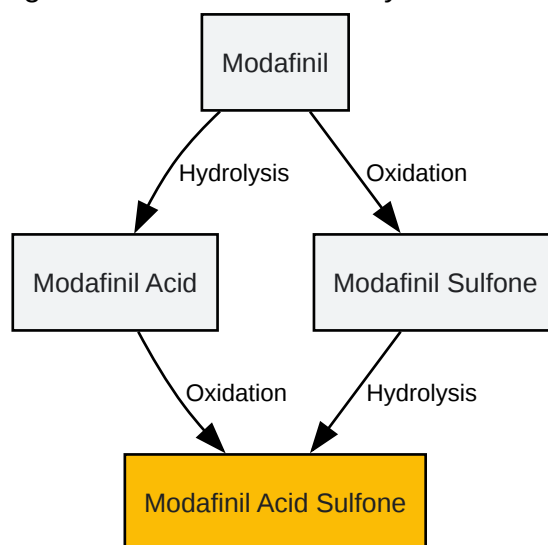
Supplier	Product Name	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)
MedChemExpress	Modafinil acid sulfone-d5	HY-143991S	2747915-46-2	C ₁₅ H ₉ D ₅ O ₄ S	295.37
Axios Research	Modafinil-d5 Acid Sulfone	AR-M02149	N/A	C ₁₅ H ₉ O ₄ SD ₅	295.37

Note: Data is compiled from publicly available information on supplier websites.[\[3\]](#)[\[4\]](#)[\[5\]](#) Researchers should always consult the supplier's documentation for the most current and detailed specifications.

Metabolic Pathway of Modafinil

The metabolic fate of Modafinil involves several enzymatic transformations. The primary pathway leading to the formation of Modafinil acid sulfone is illustrated in the diagram below. This visualization helps in understanding the relationship between the parent drug and its key metabolites.

Figure 1. Metabolic Pathway of Modafinil



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Caption: Figure 1. Metabolic Pathway of Modafinil

Experimental Protocols: Use as an Internal Standard

While specific protocols are application-dependent, the following provides a detailed methodology for the use of **Modafinil acid sulfone-d5** as an internal standard in a typical LC-MS/MS-based bioanalytical assay for the quantification of Modafinil and its metabolites in a biological matrix like plasma. This protocol is a representative example and may require optimization.

Objective: To quantify the concentration of Modafinil and its metabolites in plasma samples using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method with **Modafinil acid sulfone-d5** as an internal standard.

Materials:

- **Modafinil acid sulfone-d5** (from a commercial supplier)

- Reference standards for Modafinil and its non-deuterated metabolites
- Control (blank) human plasma
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges or protein precipitation reagents
- Calibrated pipettes and standard laboratory glassware
- Vortex mixer and centrifuge
- LC-MS/MS system

Procedure:

- Preparation of Stock and Working Solutions:
 - Prepare a stock solution of **Modafinil acid sulfone-d5** (Internal Standard, IS) at a concentration of 1 mg/mL in methanol.
 - From the stock solution, prepare a working solution of the IS at a concentration of 100 ng/mL by diluting with 50:50 methanol:water.
 - Prepare stock solutions of the analytes (Modafinil, Modafinil acid, Modafinil sulfone, and Modafinil acid sulfone) at 1 mg/mL in methanol.
 - Create a series of combined working solutions of the analytes for the calibration curve and quality control (QC) samples by serial dilution of the stock solutions.
- Sample Preparation (Protein Precipitation Method):

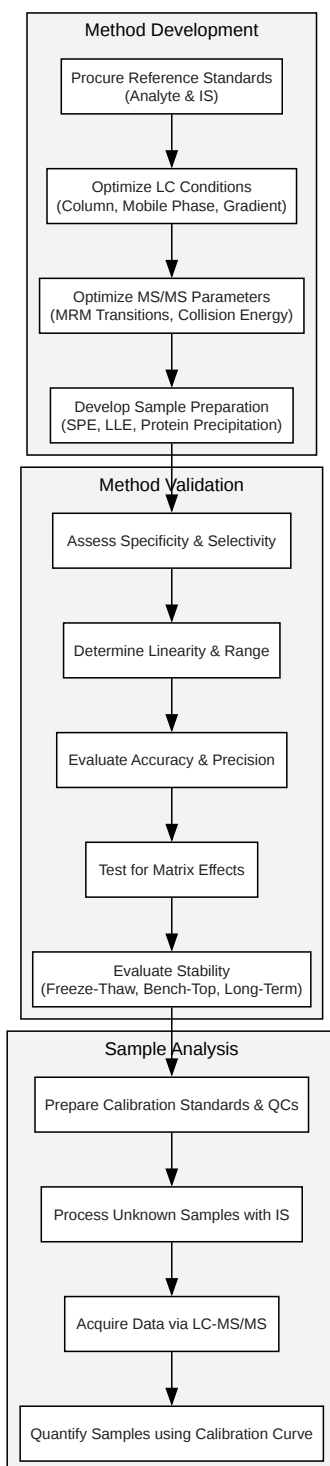
- To 100 μ L of plasma sample (calibrator, QC, or unknown), add 20 μ L of the IS working solution (100 ng/mL).
- Vortex briefly to mix.
- Add 300 μ L of cold acetonitrile to precipitate the plasma proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase and transfer to an autosampler vial for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC):
 - Column: A suitable C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in acetonitrile.
 - Gradient: A typical gradient would start at a low percentage of B, ramp up to a high percentage to elute the analytes, and then return to initial conditions for re-equilibration.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μ L.
 - Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), positive or negative mode, depending on the analytes.

- Detection: Multiple Reaction Monitoring (MRM).
- Optimize the MRM transitions (precursor ion -> product ion) and collision energies for each analyte and the internal standard.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the nominal concentration of the calibrators.
 - Perform a linear regression analysis on the calibration curve.
 - Determine the concentration of the analytes in the QC and unknown samples by interpolating their peak area ratios from the calibration curve.

Workflow for Quantitative Analysis

The logical flow of a bioanalytical method development and validation project utilizing a deuterated internal standard is depicted in the following diagram.

Figure 2. General Workflow for Quantitative Bioanalysis

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Caption: Figure 2. General Workflow for Quantitative Bioanalysis

Conclusion

Modafinil acid sulfone-d5 is a critical tool for researchers engaged in the quantitative analysis of Modafinil and its metabolites. Its commercial availability from specialized suppliers facilitates its use as an internal standard in robust and reliable bioanalytical methods, such as LC-MS/MS. The information and representative protocols provided in this guide are intended to assist scientists in the procurement and application of this valuable research chemical. As with any analytical method, researchers should perform their own optimization and validation to ensure the results meet the specific requirements of their studies.

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